

# Application of Albuterol Adipate in Gastric Cancer Cell Proliferation Studies

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## Compound of Interest

Compound Name: *Albuterol adipate*

Cat. No.: *B1666819*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

Albuterol, also known as salbutamol, is a short-acting  $\beta_2$ -adrenergic receptor agonist primarily used in the treatment of bronchospasm. Emerging research has indicated a potential role of  $\beta_2$ -adrenergic signaling in cancer progression. This document provides detailed application notes and experimental protocols for studying the effects of **albuterol adipate** on gastric cancer cell proliferation, migration, and invasion. The methodologies outlined are based on findings that albuterol promotes gastric cancer cell tumorigenesis through the  $\beta_2$ -AR/ERK/EMT signaling pathway.<sup>[1][2]</sup>

## Data Presentation

The following tables summarize the quantitative effects of albuterol (salbutamol) on gastric cancer cell lines, MGC803 and SGC-7901, as extrapolated from published research.

Table 1: Effect of Albuterol (Salbutamol) on Gastric Cancer Cell Migration and Invasion

Cell Line	Treatment	Concentration	Relative Migration (%)	Relative Invasion (%)
MGC803	Control	-	100	100
Albuterol	16 $\mu$ M	~250	~230	
Albuterol + ICI-118,551	16 $\mu$ M + 10 $\mu$ M	~120	~110	
Albuterol + PD98059	16 $\mu$ M + 50 $\mu$ M	~130	~120	
SGC-7901	Control	-	100	100
Albuterol	16 $\mu$ M	~280	~260	
Albuterol + ICI-118,551	16 $\mu$ M + 10 $\mu$ M	~110	~115	
Albuterol + PD98059	16 $\mu$ M + 50 $\mu$ M	~140	~130	

Data are estimated from graphical representations in Lu et al., 2022. Values represent the mean percentage relative to the control group.

Table 2: Effect of Albuterol (Salbutamol) on the Expression of EMT Markers and Signaling Proteins in Gastric Cancer Cells

Cell Line	Treatment	Concentration	E-cadherin (relative expression)	N-cadherin (relative expression)	Snail (relative expression)	p-ERK/ERK (relative ratio)
MGC803	Control	-	1.0	1.0	1.0	1.0
Albuterol	16 $\mu$ M	~0.4	~2.5	~2.8	~3.0	
Albuterol + ICI-118,551	16 $\mu$ M + 10 $\mu$ M	~0.9	~1.2	~1.3	~1.2	
Albuterol + PD98059	16 $\mu$ M + 50 $\mu$ M	~0.8	~1.3	~1.4	~1.1	
SGC-7901	Control	-	1.0	1.0	1.0	1.0
Albuterol	16 $\mu$ M	~0.3	~2.8	~3.0	~3.5	
Albuterol + ICI-118,551	16 $\mu$ M + 10 $\mu$ M	~0.8	~1.1	~1.2	~1.3	
Albuterol + PD98059	16 $\mu$ M + 50 $\mu$ M	~0.7	~1.4	~1.5	~1.2	

Data are estimated from graphical representations of Western Blots in Lu et al., 2022. Values represent the mean fold change relative to the control group.

## Experimental Protocols

### 1. Cell Culture

- Cell Lines: Human gastric cancer cell lines MGC803 and SGC-7901.
- Culture Medium: RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS), 100 U/mL penicillin, and 100  $\mu$ g/mL streptomycin.

- Culture Conditions: Cells are to be maintained in a humidified incubator at 37°C with 5% CO<sub>2</sub>.

## 2. Cell Proliferation Assay (MTT Assay)

- Seed 5 x 10<sup>3</sup> cells per well in a 96-well plate and allow them to adhere overnight.
- Treat the cells with varying concentrations of **albuterol adipate** (e.g., 0, 4, 8, 16, 32, 64 µM) for 24, 48, and 72 hours.
- Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 490 nm using a microplate reader.
- Cell viability is to be expressed as a percentage of the control group.

## 3. Colony Formation Assay

- Seed 500 cells per well in a 6-well plate.
- Treat the cells with **albuterol adipate** at the desired concentrations.
- Incubate the plates for 10-14 days, replacing the medium with fresh medium containing the treatment every 3 days.
- After incubation, wash the colonies with PBS, fix with 4% paraformaldehyde for 15 minutes, and stain with 0.1% crystal violet for 20 minutes.
- Count the number of colonies (containing >50 cells) under a microscope.

## 4. Transwell Migration and Invasion Assays

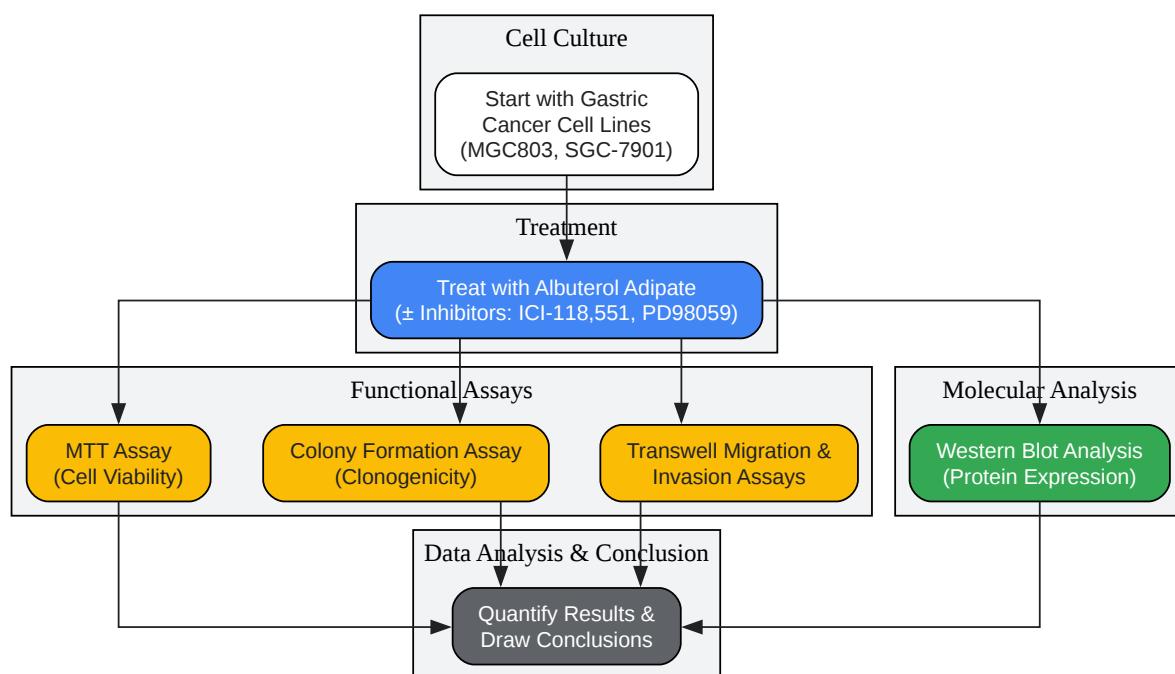
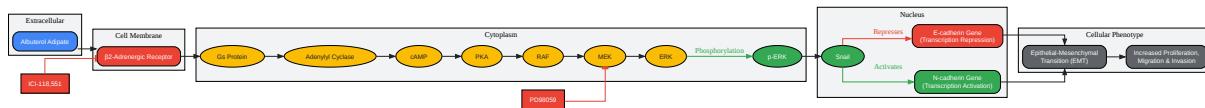
- For the invasion assay, pre-coat the upper chamber of a Transwell insert (8 µm pore size) with Matrigel. For the migration assay, no coating is needed.

- Seed  $2 \times 10^5$  cells in serum-free medium in the upper chamber.
- Add medium containing 10% FBS as a chemoattractant to the lower chamber.
- Add **albuterol adipate** and/or inhibitors (ICI-118,551, PD98059) to both the upper and lower chambers at the desired concentrations.
- Incubate for 24-48 hours.
- Remove the non-migrated/invaded cells from the upper surface of the membrane with a cotton swab.
- Fix the cells on the lower surface of the membrane with methanol and stain with 0.1% crystal violet.
- Count the number of migrated/invaded cells in at least five random fields under a microscope.

## 5. Western Blot Analysis

- Treat cells with **albuterol adipate** and/or inhibitors for the desired time.
- Lyse the cells in RIPA buffer and determine the protein concentration using a BCA assay.
- Separate equal amounts of protein by SDS-PAGE and transfer to a PVDF membrane.
- Block the membrane with 5% non-fat milk in TBST for 1 hour.
- Incubate the membrane with primary antibodies against  $\beta$ 2-AR, p-ERK, ERK, E-cadherin, N-cadherin, Snail, and a loading control (e.g., GAPDH or  $\beta$ -actin) overnight at 4°C.
- Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Visualize the protein bands using an ECL detection system and quantify the band intensities using image analysis software.

## Mandatory Visualization



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## References

- 1. Chronic stress model simulated by salbutamol promotes tumorigenesis of gastric cancer cells through  $\beta$ 2-AR/ERK/EMT pathway [jcancer.org]
- 2. Effect of chronic stress on tumorigenesis and development - PMC [pmc.ncbi.nlm.nih.gov]
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